

Metalaxyl-¹³C₆ purity and quality specifications

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Compound Focus: Metalaxyl-¹³C₆

CAS No.: 1356199-69-3

Cat. No.: S1799545

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Purity & Quality Specifications

The quantitative data for Metalaxyl-(phenyl-¹³C₆) is summarized in the table below.

Specification	Value
Chemical Name	Metalaxyl-(phenyl- ¹³ C ₆) [1] [2]
CAS Number	1356199-69-3 [1] [2]
Molecular Formula	¹³ C ₆ C ₉ H ₂₁ NO ₄ [2]
Molecular Weight	285.29 g/mol [2]
Isotopic Purity	99 atom % ¹³ C [1] [2]
Chemical Purity	98% (CP) [1] [2]
Physical Form	Powder [1]
Melting Point	69-73 °C [1]
Flash Point	100 °C (closed cup) [1]
Primary Use	Mass Spectrometry (MS) [1]

Specification	Value
Storage Temperature	-20°C [1]

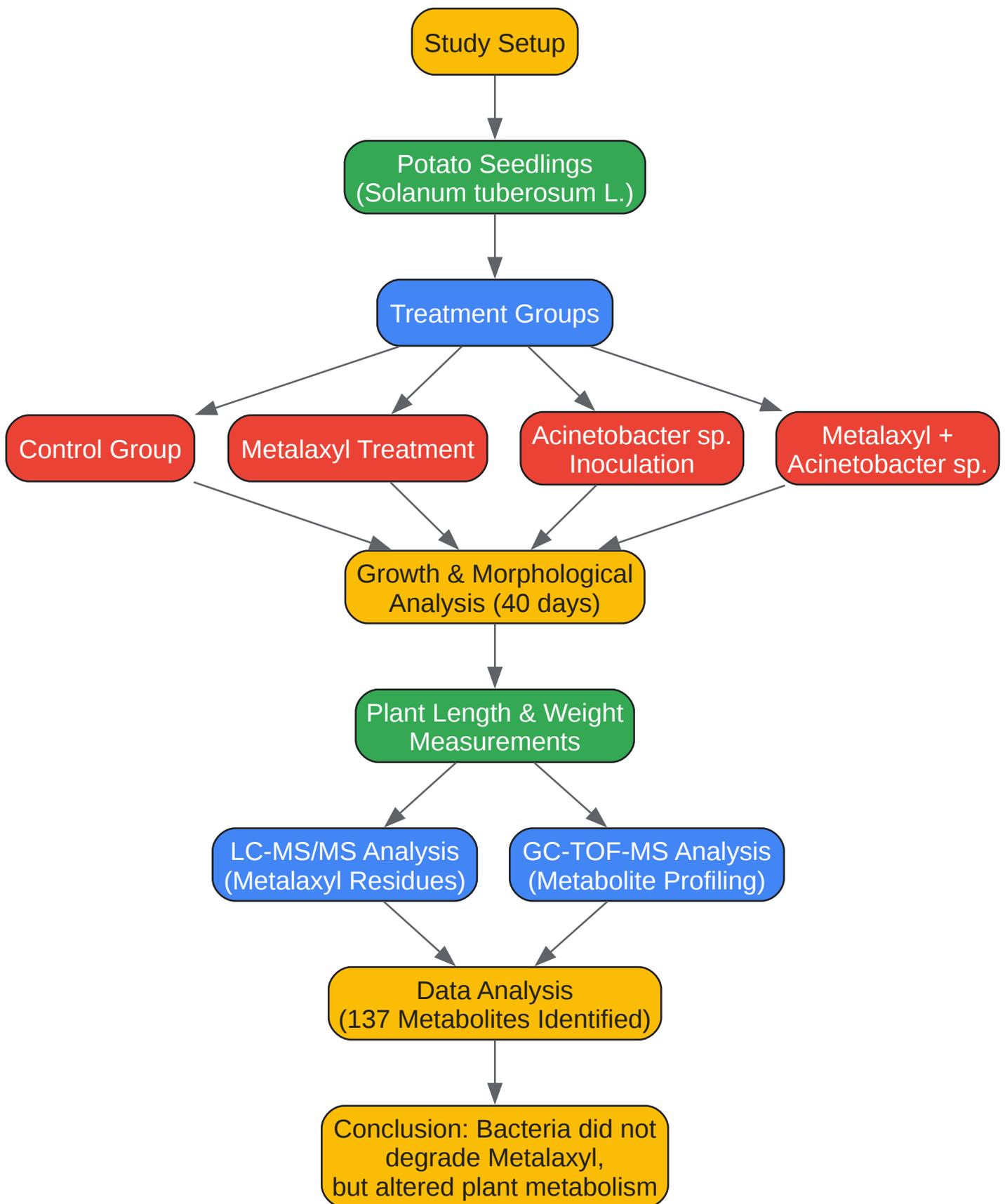
Applications & Degradation Context

While the search results provide detailed specifications for the compound itself, they do not contain full experimental protocols. However, some context on its use in research is available.

- **Role of Metalaxyl:** Metalaxyl is a systemic fungicide highly effective against pathogens like *Phytophthora infestans*, which causes late blight in potatoes [3].
- **Degradation Studies:** One study investigated the effect of *Acinetobacter* sp. bacteria on metalaxyl degradation in potato seedlings. The findings indicated that this specific bacterium **did not** enhance the degradation of metalaxyl. Furthermore, the bacterial inoculation itself negatively affected plant growth and root formation [3].
- **Metabolite Profiling:** The study used LC-MS/MS for residue analysis and GC-TOF-MS for metabolic profiling, identifying 137 metabolites. It concluded that both the bacteria and the fungicide treatment can alter the metabolic pathways of potato seedlings [3].

Diagram of Experimental Workflow

Based on the described study, the following diagram visualizes the experimental workflow used to investigate the interaction between Metalaxyl, plants, and bacteria.



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Experimental workflow to assess Metalaxyl degradation and its effect on potato plants [3].

How to Proceed Further

The search results are insufficient for creating a complete whitepaper. To gather the information you need, consider these steps:

- **Search for Analytical Methods:** Look specifically for "**method papers**" or "**standard operating procedures (SOPs)**" using keywords like "LC-MS/MS method for Metalaxyl residue analysis in plants" or "quantification of **Metalaxyl-13C6** internal standard."
- **Consult Supplier Documentation:** The primary source for the compound's specifications is the **Sigma-Aldrich product page** [1]. They may provide more detailed technical sheets upon request.
- **Explore Metabolic Pathways:** To create a pathway diagram, a deeper search into the known metabolic pathways of metalaxyl in plants (e.g., ring-methyl hydroxylation, conjugation to glucose) is necessary [3].

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References

1. -(phenyl- Metalaxyl) 13 99atom , 98 CP 1356199-69-3 C 6 13 C [sigmaaldrich.com]
2. -(phenyl- Metalaxyl) 13 C 6 [sigmaaldrich.cn]
3. Effect of Acinetobacter sp on Metalaxyl Degradation and ... [journals.plos.org]

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